

Technical Guide: Physicochemical Properties of 4-Methoxy-1-indanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methoxy-1-indanone

Cat. No.: B081218

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **4-Methoxy-1-indanone** (CAS No: 13336-31-7), a key intermediate in organic synthesis and pharmaceutical research. The document details its core physical properties, outlines the experimental methodologies for their determination, and presents a logical workflow for these analytical procedures. **4-Methoxy-1-indanone** serves as a versatile building block for a range of complex molecules and bioactive compounds.

Core Physicochemical Data

The melting and boiling points are critical parameters for the identification, purification, and handling of **4-Methoxy-1-indanone**. These values are summarized below.

| Property | Value | Conditions |
|-------------------|--|----------------------|
| Melting Point | 105-107 °C | (with decomposition) |
| 80-84 °C | [1] | |
| Boiling Point | 115-120 °C | at 0.5 mmHg |
| Molecular Formula | C ₁₀ H ₁₀ O ₂ | |
| Molecular Weight | 162.19 g/mol | |

Note: The discrepancy in the reported melting points may be due to different polymorphic forms or purity levels of the analyzed samples. The 105-107 °C range is more frequently cited in technical data sheets.

Experimental Protocols

The determination of melting and boiling points is fundamental for characterizing a solid organic compound. The protocols described here are standard methodologies applicable to **4-Methoxy-1-indanone**.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is the temperature at which it transitions to a liquid state. For a pure substance, this occurs over a narrow range.^[2] Impurities typically cause a depression and broadening of the melting range.^[3]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Spatula
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of dry **4-Methoxy-1-indanone** is finely crushed into a powder using a mortar and pestle.^[4]
- Capillary Loading: The open end of a capillary tube is tapped into the powdered sample. The tube is then inverted and gently tapped on a hard surface to pack the sample into the sealed end, achieving a sample height of 1-2 cm.^{[4][5]}

- **Apparatus Setup:** The loaded capillary tube is placed into the heating block of the melting point apparatus.^[4] The thermometer is positioned so its bulb is level with the sample.
- **Approximate Determination:** A rapid heating rate (e.g., 10-20 °C per minute) is used to get an approximate melting temperature.^[3]
- **Accurate Determination:** The apparatus is allowed to cool. A new sample is prepared and heated rapidly to about 20 °C below the approximate melting point. The heating rate is then reduced to a slow rate of approximately 2 °C per minute.^[3]
- **Data Recording:** The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded. The melting range is reported as T1-T2.

Boiling Point Determination (Vacuum Distillation / Capillary Method)

Since **4-Methoxy-1-indanone** has a high boiling point at atmospheric pressure and may decompose, its boiling point is determined under reduced pressure (vacuum).^[6]

Apparatus:

- Short-path distillation apparatus or a setup for micro boiling point determination
- Heating mantle or oil bath
- Thermometer
- Vacuum pump and pressure gauge
- Fusion tube and capillary tube (for micro method)

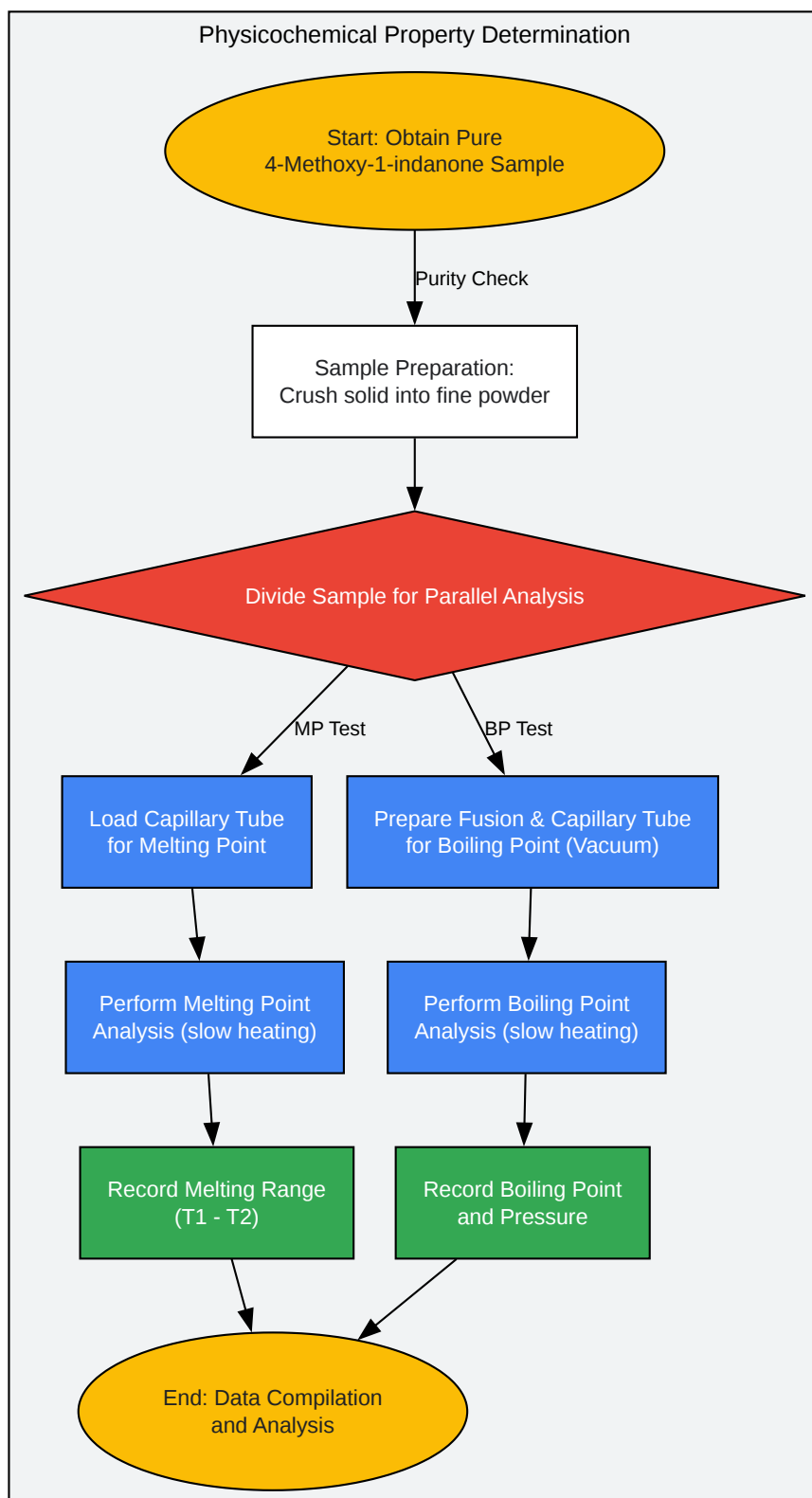
Procedure (Micro Method):

- **Sample Preparation:** A few drops of **4-Methoxy-1-indanone** are placed into a fusion tube.
- **Capillary Insertion:** A capillary tube, sealed at one end, is placed inside the fusion tube with its open end downwards.^{[6][7]}

- **Apparatus Setup:** The fusion tube is attached to a thermometer and placed in a heating bath (e.g., Thiele tube or aluminum block).[7] The entire system is connected to a vacuum source with a manometer to monitor the pressure.
- **Heating and Observation:** The apparatus is heated slowly and uniformly.[6] As the temperature rises, air trapped in the capillary tube will be expelled as a stream of bubbles.
- **Data Recording:** Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube. The heat is then removed. The liquid will begin to cool and will be drawn up into the capillary tube once the vapor pressure inside the capillary equals the external pressure of the system. The temperature at which the liquid enters the capillary tube is the boiling point of the substance at that specific pressure.[6] This process should be repeated to ensure accuracy.

Workflow Visualization

The following diagram illustrates the general workflow for the experimental determination of the melting and boiling points of a solid organic compound like **4-Methoxy-1-indanone**.



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Caption: Experimental workflow for determining melting and boiling points.

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 4-Methoxy-1-indanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b081218#melting-and-boiling-point-of-4-methoxy-1-indanone]

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